

Introduction: A Proactive Approach to Safety with (1R,2R)-2-(benzylamino)cyclohexanol

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Compound of Interest

Compound Name: (1R,2R)-2-(benzylamino)cyclohexanol

Cat. No.: B3022145

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(1R,2R)-2-(benzylamino)cyclohexanol (CAS No. 141553-09-5) is a chiral chemical intermediate of interest in synthetic chemistry and drug development.^{[1][2]} As with many specialized reagents used in research and development, comprehensive toxicological and safety data are not always available. This guide is designed for researchers, scientists, and drug development professionals to navigate the safe handling, storage, and disposal of this compound. The central thesis of this document is to proceed with a high degree of caution. In the absence of complete data, we must operate under the assumption of potential hazards, implementing robust safety protocols to mitigate risks effectively. This document synthesizes available information from various safety data sheets (SDS) and chemical databases to provide a framework for responsible laboratory practice.

Section 1: Chemical Identity and Physicochemical Properties

A foundational element of safety is understanding the basic properties of the substance. While experimental data for many physical properties of **(1R,2R)-2-(benzylamino)cyclohexanol** are limited, we can compile known identifiers and computed values to build a profile.

Table 1: Physicochemical Properties of **(1R,2R)-2-(benzylamino)cyclohexanol**

Property	Value	Source
IUPAC Name	(1R,2R)-2-(benzylamino)cyclohexan-1-ol	J&K Scientific[1]
CAS Number	141553-09-5	J&K Scientific[1]
Molecular Formula	C ₁₃ H ₁₉ NO	ChemicalBook, PubChem[3][4]
Molecular Weight	205.30 g/mol	ChemicalBook, PubChem[3][4]
Appearance	Solid (Assumed, based on related compounds)	Thermo Fisher Scientific[5]
Melting Point	No data available	Lookchem[6]
Boiling Point	No data available	Lookchem[6]
Flash Point	No data available	Lookchem[6]
Solubility	No data available	-

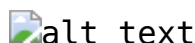
Note: The absence of experimental data for key physical hazards like flash point necessitates handling this compound away from ignition sources.

Section 2: Hazard Identification and Risk Assessment

A critical challenge in assessing the risk of **(1R,2R)-2-(benzylamino)cyclohexanol** is the lack of specific GHS (Globally Harmonized System) classification and toxicological data in most available safety data sheets.[3][6][7] However, an SDS for the closely related stereoisomer, trans-2-Benzylamino-1-cyclohexanol (CAS No. 40571-86-6), provides a valuable, albeit presumptive, hazard profile.[5] It is prudent to adopt these classifications as a minimum safety standard.

Presumptive GHS Classification:

- Pictogram:



- Signal Word:Warning[5]
- Hazard Statements:
 - H315: Causes skin irritation.[5]
 - H319: Causes serious eye irritation.[5]
 - H335: May cause respiratory irritation.[5]

2.1. Toxicological Data Gaps: The Core of the Hazard

The most significant finding for any researcher is the near-complete absence of empirical toxicological data.[6][7] Safety data sheets consistently report "no data available" for the following critical endpoints:

- Acute Toxicity (Oral, Dermal, Inhalation)
- Germ Cell Mutagenicity
- Carcinogenicity
- Reproductive Toxicity
- Specific Target Organ Toxicity (Single and Repeated Exposure)

Expert Insight: This lack of data is not an indication of safety. For novel or specialized compounds, the absence of evidence is not evidence of absence of harm. Therefore, all handling protocols must be designed to prevent any direct exposure. The primary risks, based on the presumptive classification, are irritation to the skin, eyes, and respiratory system upon direct contact or inhalation of dust.

Section 3: Safe Handling and Exposure Control

Given the identified risks, a multi-layered approach to exposure control is mandatory. This involves a combination of engineering controls, administrative procedures, and personal protective equipment (PPE).

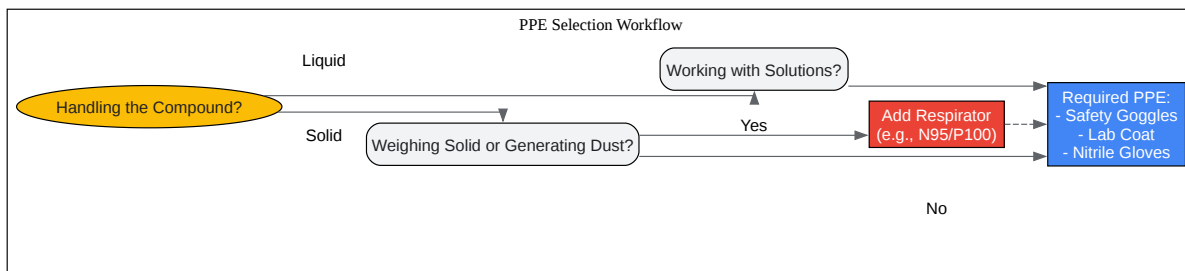
3.1. Engineering Controls

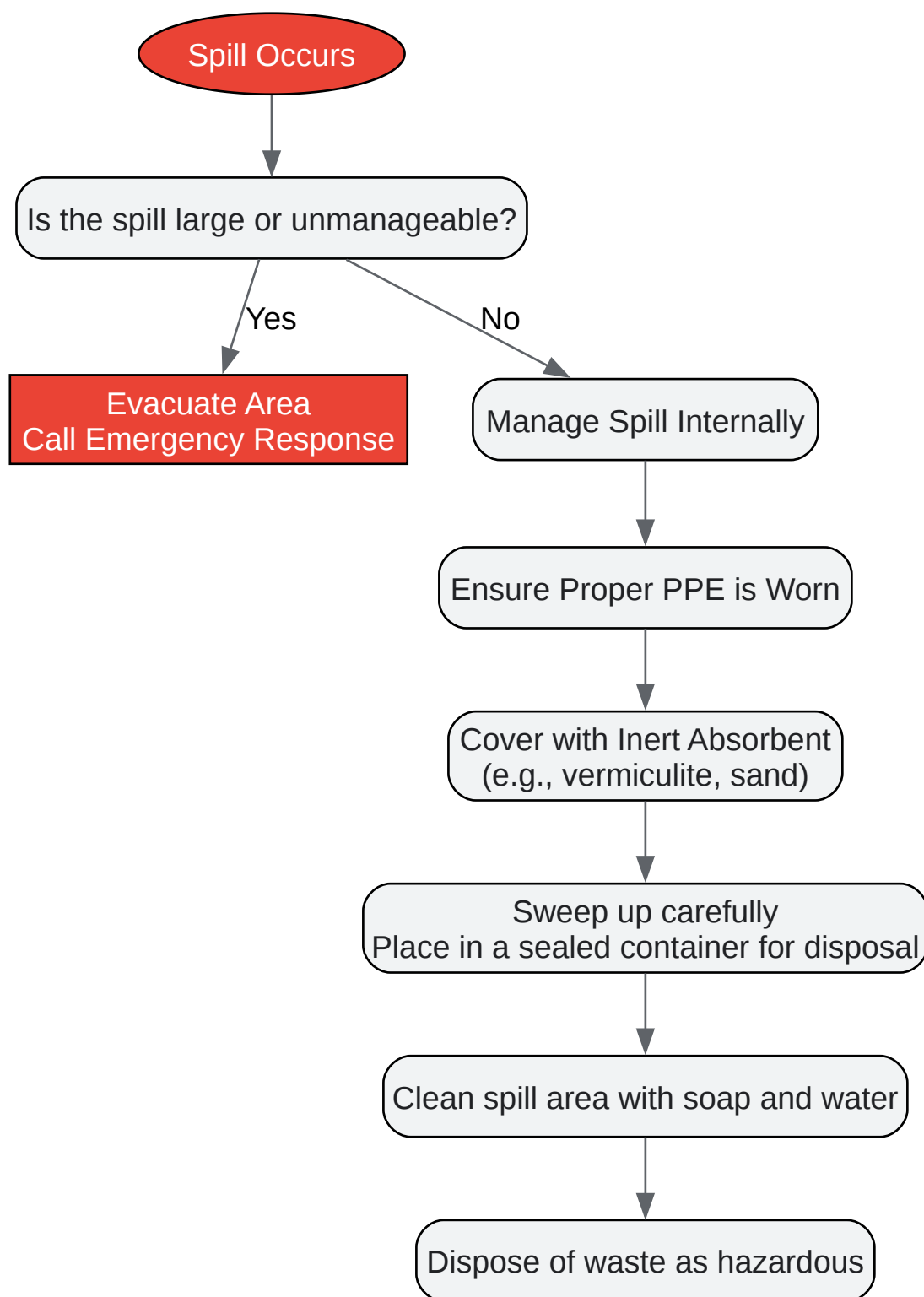
All manipulations of solid **(1R,2R)-2-(benzylamino)cyclohexanol** that could generate dust, or any handling of its solutions, must be performed within a certified chemical fume hood or other suitable ventilated enclosure.^{[6][8]} This is the primary barrier to preventing inhalation exposure. Workstations should be equipped with readily accessible eyewash stations and safety showers.^[9]

3.2. Personal Protective Equipment (PPE)

The final barrier between the researcher and the chemical is PPE. The following must be worn at all times when handling the compound.

- Eye Protection: Chemical safety goggles compliant with OSHA 29 CFR 1910.133 or European Standard EN166 are required.^[9]
- Skin Protection: A flame-resistant lab coat and chemical-resistant gloves (e.g., nitrile) are mandatory. Gloves should be inspected before use and changed immediately if contamination is suspected.^[3]
- Respiratory Protection: While engineering controls are primary, a NIOSH/MSHA-approved respirator may be required if dust generation is unavoidable or if ventilation is inadequate.^[10]





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